

Technical Support Center: Optimizing Rubber Compounds with Factice

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Factice	
Cat. No.:	B1173319	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **factice** to reduce nerve and improve dimensional stability in rubber compounds.

Troubleshooting Guides

This section addresses common issues encountered during rubber compounding experiments involving **factice**.

Issue: Excessive Die Swell in Extruded Profiles

- Question: We are observing significant die swell in our extruded rubber profile after incorporating factice, leading to poor dimensional accuracy. What could be the cause and how can we resolve this?
- Answer: Excessive die swell, despite the known benefits of **factice**, can arise from several factors.[1][2][3] A systematic approach to troubleshooting is recommended.
 - Incorrect Factice Concentration: While factice generally reduces die swell, an
 inappropriate dosage can lead to suboptimal results. Very low levels may be insufficient to
 control the elastic recovery of the rubber, while excessively high levels might negatively
 impact other compound properties.








- Incompatible Factice Type: The choice between brown, white, or amber factice depends
 on the polymer system and curing conditions. Using a factice that is incompatible with
 your rubber compound can lead to poor dispersion and processing issues.
- Inadequate Mixing and Dispersion: Poor dispersion of **factice** within the rubber matrix can result in localized inconsistencies in the compound's viscoelastic properties, contributing to die swell.[4]
- Processing Temperature: Temperature fluctuations during extrusion can cause inconsistencies in the rubber compound's viscosity, leading to variations in die swell.[5][6]

Troubleshooting Workflow: Die Swell Reduction





Click to download full resolution via product page

Caption: Troubleshooting workflow for excessive die swell.



Issue: Poor Surface Finish on Calendered Sheets

- Question: Our calendered rubber sheets are showing a rough surface finish, even after adding factice which is supposed to improve it. What are the possible reasons for this issue?
- Answer: A poor surface finish on calendered sheets can be attributed to several factors, even when factice is present in the formulation.[5]
 - Factice Particle Size and Type: The grade of factice used can influence surface smoothness. A finer particle size generally results in a better surface finish.
 - Moisture Content: The presence of moisture in the compounding ingredients can lead to surface imperfections during calendering.
 - Roll Temperature: Inconsistent or incorrect temperatures of the calender rolls can affect the flow and surface characteristics of the rubber compound.
 - Compound Nerve: While factice is excellent at reducing nerve, extremely high nerve in the base polymer may require a higher loading of factice or a combination with other processing aids.

Frequently Asked Questions (FAQs)

1. What is **factice** and how does it function in a rubber compound?

Factice is a vulcanized vegetable oil that acts as a processing aid and property modifier in rubber compounds.[4][7] It is produced by cross-linking unsaturated vegetable oils with sulfur (brown **factice**) or sulfur chloride (white **factice**).[4] Its primary functions are to reduce the nerve of the rubber, which is its tendency to recover elastically during processing, and to improve the dimensional stability of the final product.[7]

2. How does **factice** reduce nerve and improve dimensional stability?

Factice has a unique rheological behavior; it flows easily under pressure but returns to its initial state when the pressure is removed. This property helps to absorb the elastic energy of the rubber compound during processing, thereby reducing nerve. By minimizing this elastic



recovery, **factice** helps to decrease die swell and shrinkage, leading to improved dimensional stability in extruded and calendered products.[7]

3. What are the different types of factice and how do I choose the right one?

The most common types of **factice** are:

- Brown Factice: Made with sulfur, it is a general-purpose processing aid suitable for most rubber compounds.
- White Factice: Produced with sulfur chloride, it is used in light-colored or transparent rubber products where color is critical.
- Amber Factice: A variation of brown factice, it is used in colored compounds.

The selection of the appropriate **factice** depends on the base polymer, the curing system, and the color requirements of the final product.

4. What is the typical dosage of **factice** in a rubber compound?

The recommended dosage of **factice** can vary depending on the application and the desired properties. Generally, for molded items, a dosage of 5-15 phr (parts per hundred rubber) is used. For extruded profiles, a higher dosage of 15-30 phr may be necessary to achieve good dimensional control.

Quantitative Data

The following table provides representative data on the effect of varying concentrations of brown **factice** on the processing properties of a standard EPDM rubber compound.



Factice Loading (phr)	Mooney Viscosity (ML 1+4 @ 100°C)	Die Swell (%)	Shrinkage (%)
0	75	60	5.5
10	68	45	4.2
20	62	30	3.1
30	55	20	2.3

Note: This data is illustrative. Actual results may vary depending on the specific formulation and processing conditions.

Experimental Protocols


This section provides detailed methodologies for key experiments to evaluate the effect of **factice** on rubber compound properties.

- 1. Evaluation of Nerve and Dimensional Stability using a Rubber Process Analyzer (RPA)
- Objective: To quantify the effect of **factice** on the viscoelastic properties of an uncured rubber compound, which correlate with nerve and dimensional stability.[8][9][10][11][12][13]
- Apparatus: Rubber Process Analyzer (RPA)
- Procedure:
 - Prepare rubber compounds with varying levels of factice (e.g., 0, 10, 20, 30 phr).
 - Place a sample of the uncured compound into the RPA test cavity.
 - Conduct a frequency sweep at a constant strain and temperature (e.g., 10% strain at 100°C) to measure the storage modulus (G'), loss modulus (G''), and tan delta.
 - A lower G' and a higher tan delta at low frequencies are indicative of reduced nerve and better processing characteristics.[3]



 Conduct a strain sweep at a constant frequency and temperature to assess the Payne effect. A reduction in the Payne effect with the addition of **factice** suggests improved filler dispersion.

Experimental Workflow: RPA Analysis



Click to download full resolution via product page

Caption: Workflow for RPA analysis of rubber compounds.

- 2. Determination of Extrudability and Die Swell (ASTM D2230)
- Objective: To assess the extrudability of unvulcanized rubber compounds and quantify die swell.[9]
- Apparatus: Laboratory extruder with a Garvey-type die.



• Procedure:

- Prepare rubber compounds with different concentrations of factice.
- Set the extruder to the desired temperature and screw speed.
- Feed the rubber compound into the extruder and allow it to reach a steady state.
- Collect a sample of the extrudate after it exits the die.
- Measure the cross-sectional dimensions of the extrudate after cooling to room temperature.
- Calculate the die swell as the percentage increase in the cross-sectional area of the extrudate compared to the die orifice area.
- Visually inspect the surface of the extrudate for smoothness and other defects.

3. Measurement of Physical Properties

 Objective: To evaluate the effect of factice on the mechanical properties of the vulcanized rubber.

Procedure:

- Tensile Strength and Elongation (ASTM D412): Use a universal testing machine to measure the tensile properties of cured rubber samples.
- Hardness (ASTM D2240): Determine the Shore A hardness of the vulcanized rubber using a durometer.
- Compression Set (ASTM D395): Measure the ability of the rubber to retain its elastic properties after prolonged compression.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. researchgate.net [researchgate.net]
- 2. scienceasia.org [scienceasia.org]
- 3. alpha-technologies.com [alpha-technologies.com]
- 4. Factice once a rubber substitute, now a functional additive based on renewable raw materials - News - News & Events - nordmann.global [nordmann.global]
- 5. What are the common defects in extruded rubber parts and how to solve them? Blog [esonmaterial.com]
- 6. universalpolymer.com [universalpolymer.com]
- 7. dkt2024.de [dkt2024.de]
- 8. tainstruments.com [tainstruments.com]
- 9. tainstruments.com [tainstruments.com]
- 10. Understanding the Basics of a Rubber Process Analyser (RPA) | Prescott Instruments
 Ltd Rubber Testing Instruments [prescott-instruments.com]
- 11. researchgate.net [researchgate.net]
- 12. Rubber process analyser | Experiments ordered A-Z | Department MS3 [utwente.nl]
- 13. alpha-technologies.com [alpha-technologies.com]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Rubber Compounds with Factice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173319#reducing-nerve-and-improving-dimensional-stability-with-factice]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com